

# Technical Guide: RB-OPD (NO-red) for Biomedical Research

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *RB-Opd*  
Cat. No.: *B8199017*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Nitric oxide (NO) is a pleiotropic signaling molecule implicated in a vast array of physiological and pathological processes, including neurotransmission, vasodilation, and the immune response. Dysregulation of NO production is a hallmark of numerous diseases, making its precise detection and quantification a critical aspect of biomedical research and drug development. **RB-OPD (NO-red)** is a highly sensitive and selective fluorescent probe designed for the detection of nitric oxide in biological systems. This guide provides an in-depth overview of its technical specifications, experimental applications, and role in advancing biomedical research.

## Core Properties of RB-OPD (NO-red)

**RB-OPD (NO-red)** is a small molecule probe that exhibits a significant increase in fluorescence intensity upon reaction with nitric oxide. Its chemical structure and properties are optimized for live-cell imaging and in vitro assays.

## Quantitative Data

The photophysical and chemical properties of **RB-OPD** (NO-red) are summarized in the table below. This data is essential for designing and calibrating experiments for accurate NO quantification.

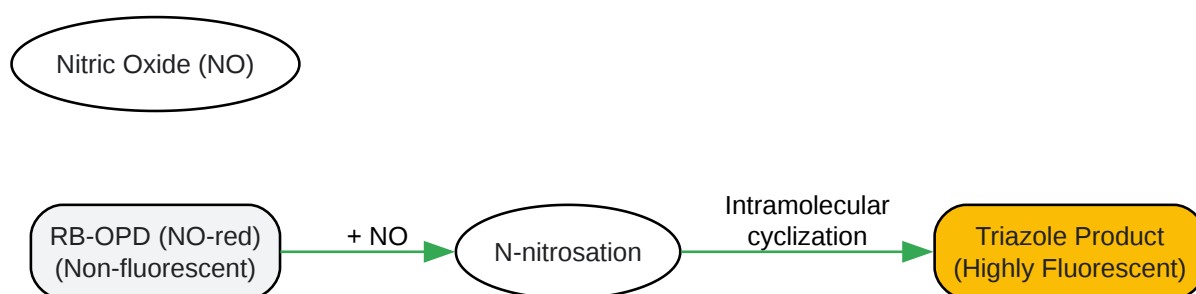
Property	Value	Reference
Excitation Wavelength ( $\lambda_{ex}$ )	550 nm	[1]
Emission Wavelength ( $\lambda_{em}$ )	590 nm	[1]
Molecular Weight	532.68 g/mol	[2]
Molecular Formula	C <sub>34</sub> H <sub>36</sub> N <sub>4</sub> O <sub>2</sub>	[2]
Solubility (25°C)	20 mg/mL in DMSO	[2]
Form	Solid	
Storage	4°C, protect from light	

## Sensing Mechanism

The detection of nitric oxide by **RB-OPD** (NO-red) is based on a specific chemical reaction that transforms the non-fluorescent probe into a highly fluorescent product. This reaction is triggered by the presence of NO, leading to a direct correlation between NO concentration and fluorescence intensity.

## Signaling Pathway Diagram

The following diagram illustrates the reaction between **RB-OPD** (NO-red) and nitric oxide, resulting in the formation of a fluorescent triazole derivative.



[Click to download full resolution via product page](#)

**RB-OPD** (NO-red) reaction with nitric oxide.

## Experimental Protocols

The following protocols provide a general framework for the application of **RB-OPD** (NO-red) in biomedical research. Optimization may be required for specific cell types and experimental conditions.

### Preparation of **RB-OPD** (NO-red) Stock Solution

- Reconstitution: Prepare a stock solution of **RB-OPD** (NO-red) by dissolving the solid probe in high-quality, anhydrous dimethyl sulfoxide (DMSO) to a final concentration of 1-10 mM.
- Storage: Aliquot the stock solution into small, single-use volumes and store at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles.

### Live-Cell Imaging of Intracellular Nitric Oxide

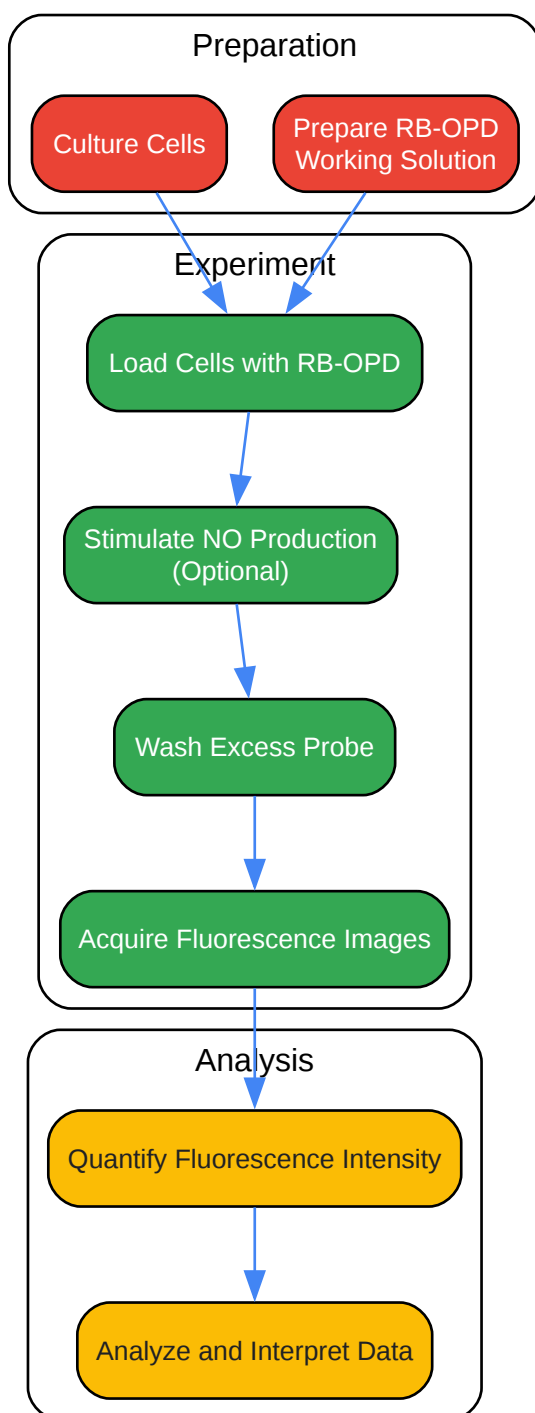
This protocol outlines the steps for detecting NO in cultured cells using fluorescence microscopy.

- Cell Culture: Plate cells on glass-bottom dishes or chamber slides suitable for microscopy and culture under standard conditions until they reach the desired confluency.
- Probe Loading:
  - Prepare a working solution of **RB-OPD** (NO-red) by diluting the stock solution in a serum-free medium or an appropriate physiological buffer (e.g., Hanks' Balanced Salt Solution, HBSS) to a final concentration of 1-10  $\mu$ M.
  - Remove the culture medium from the cells and wash once with the physiological buffer.
  - Add the **RB-OPD** (NO-red) working solution to the cells and incubate for 15-60 minutes at 37°C in a CO<sub>2</sub> incubator. The optimal loading time should be determined empirically for each cell type.

- Induction of NO Production (Optional): If studying stimulated NO production, treat the cells with an appropriate agonist (e.g., lipopolysaccharide (LPS) for macrophages, or a specific drug candidate) during or after probe loading.
- Imaging:
  - After incubation, gently wash the cells two to three times with the physiological buffer to remove excess probe.
  - Add fresh pre-warmed buffer to the cells.
  - Image the cells using a fluorescence microscope equipped with appropriate filters for the excitation and emission wavelengths of **RB-OPD** (NO-red) (e.g., a filter set for rhodamine).
  - Acquire images at different time points to monitor the dynamics of NO production.
- Data Analysis: Quantify the fluorescence intensity of individual cells or regions of interest using image analysis software (e.g., ImageJ/Fiji). The change in fluorescence intensity over time or in response to treatment is indicative of the relative change in NO concentration.

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for a live-cell imaging experiment using **RB-OPD** (NO-red).



[Click to download full resolution via product page](#)

Workflow for live-cell imaging with **RB-OPD** (NO-red).

# Applications in Biomedical Research and Drug Development

The ability to accurately measure NO levels in biological systems is crucial for understanding disease pathogenesis and for the development of novel therapeutics. **RB-OPD** (NO-red) serves as a valuable tool in these endeavors.

## Studying Disease Mechanisms

- **Neurodegenerative Diseases:** Altered NO signaling is implicated in neurodegenerative disorders such as Alzheimer's and Parkinson's disease. **RB-OPD** (NO-red) can be used to monitor NO levels in neuronal cell cultures and animal models to investigate the role of NO in disease progression and to screen for compounds that modulate neuronal NO production.
- **Cancer:** The role of NO in cancer is complex, with both pro- and anti-tumorigenic effects reported. **RB-OPD** (NO-red) can be employed to study the spatial and temporal dynamics of NO in the tumor microenvironment, providing insights into its role in tumor growth, angiogenesis, and metastasis.
- **Cardiovascular Diseases:** Endothelial dysfunction, characterized by reduced NO bioavailability, is a key factor in the development of atherosclerosis and other cardiovascular diseases. **RB-OPD** (NO-red) can be used to assess endothelial NO production in response to various stimuli and to evaluate the efficacy of drugs aimed at restoring endothelial function.

## Drug Discovery and Development

- **High-Throughput Screening:** The fluorescent readout of **RB-OPD** (NO-red) makes it amenable to high-throughput screening (HTS) assays. This allows for the rapid screening of large compound libraries to identify novel inhibitors or enhancers of nitric oxide synthase (NOS) activity.
- **Target Validation:** Once a potential drug candidate has been identified, **RB-OPD** (NO-red) can be used in cell-based assays to confirm its effect on NO production and to elucidate its mechanism of action.

- Preclinical Studies: In preclinical animal models of disease, **RB-OPD** (NO-red) can be used for ex vivo imaging of tissues to assess the in vivo efficacy of a drug candidate in modulating NO levels.

## Conclusion

**RB-OPD** (NO-red) is a powerful and versatile fluorescent probe for the detection of nitric oxide in a variety of biomedical research applications. Its high sensitivity and selectivity, combined with its suitability for live-cell imaging, make it an invaluable tool for researchers and drug development professionals seeking to unravel the complex roles of NO in health and disease. The detailed protocols and technical information provided in this guide are intended to facilitate the successful implementation of **RB-OPD** (NO-red) in the laboratory, ultimately contributing to the advancement of biomedical science.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [abmole.com](http://abmole.com) [[abmole.com](http://abmole.com)]
- 2. Genetic biosensors for imaging nitric oxide in single cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Technical Guide: RB-OPD (NO-red) for Biomedical Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8199017/docs#technical-guide-rb-opd-no-red-for-biomedical-research>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)